

Application Notes and Protocols for Laser-Driven Conversion Electron Spectroscopy of 229ThO2

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Introduction

The exceptionally low-energy isomeric state of Thorium-229 (^{229m}Th) presents a unique opportunity for high-precision spectroscopy and the development of next-generation technologies, including solid-state nuclear clocks. Laser-driven conversion electron spectroscopy of ²²⁹Th embedded in solid-state materials like **Thorium dioxide** (ThO₂) is a powerful technique to study this nuclear transition. Unlike fluorescence spectroscopy, this method is applicable to materials with a bandgap lower than the nuclear transition energy, as it detects the internal conversion (IC) electrons emitted following laser excitation. This document provides detailed application notes and protocols for performing laser-driven conversion electron spectroscopy on ²²⁹ThO₂.

The ²²⁹Th nucleus possesses an isomeric state at approximately 8.4 eV, which is accessible by vacuum ultraviolet (VUV) lasers.[1] In materials like ThO₂, which has a bandgap of about 6 eV, the excited nucleus can decay by transferring its energy to a bound electron, which is then ejected from the material.[1][2] This internal conversion process allows for the study of the nuclear transition in a broader range of materials.[1] This technique, known as laser-induced conversion electron Mössbauer spectroscopy (CEMS), provides insights into the local phononic, electronic, and nuclear environments.[3][4]



Key Applications

- High-Precision Nuclear Spectroscopy: Directly probe the energy and lifetime of the ^{229m}Th isomer.
- Solid-State Nuclear Clock Development: Investigate the interaction of the nucleus with the crystal lattice, a crucial step for developing a solid-state nuclear clock.[1]
- Materials Science: Use the isomeric transition as a sensitive probe for local strain, temperature, and electronic structure in solid-state environments.[4]
- Fundamental Physics: Test for temporal variations of fundamental constants and explore nuclear superradiance.[1]

Quantitative Data Summary

The following table summarizes key quantitative data gathered from various studies on ²²⁹Th spectroscopy.



| Parameter | Value | Host Material/Conditions | Reference |
|--|-----------------------------|-----------------------------|-----------|
| ^{229m} Th Isomeric State Energy | ~8.4 eV | General | [1] |
| 8.338 ± 0.024 eV | Radiative decay measurement | [5] | |
| 8.28 ± 0.17 eV | Electron spectroscopy | [5][6] | _ |
| 8.10 ± 0.17 eV | γ-ray spectroscopy | [5] | |
| ThO ₂ Bandgap | ~6 eV | Thin film | [1][2] |
| ^{229m} Th ³⁺ Nuclear Decay Half-life | 1400 +600/-300 s | Isolated in ion trap | [7] |
| Fluorescence Lifetime in Crystal | 630(15) s | Th:CaF2 | [8] |
| ²²⁹ Th Nuclear Ground State Spin & Parity | Ιπ = 5/2+ | | |
| ^{229m} Th Isomeric State Spin & Parity | Ιπ = 3/2+ | | - |
| ²²⁹ Th Ground State Magnetic Dipole Moment | μ = 0.360(7) μΝ | [9] | <u>-</u> |
| ²²⁹ Th Ground State Electric Quadrupole Moment | Q = 3.11(6) eb | [9] | - |
| ^{229m} Th Isomeric State Magnetic Dipole Moment | μ = -0.37(6) μΝ | [9] | <u>-</u> |
| ^{229m} Th Isomeric State Electric Quadrupole Moment | Qs = 1.74(6) eb | [9] | - |



Experimental Protocols

I. Sample Preparation: 229ThO2 Target

- Source Material: Obtain a sample of ²³³U, which decays to ²²⁹Th.
- Thin Film Deposition: Prepare a thin film of ²²⁹ThO₂. The thickness should be optimized to be around 10 nm to allow for the escape of conversion electrons.[2] This can be achieved through methods like molecular plating or recoil implantation from a ²³³U source.
- Target Mounting: Mount the ²²⁹ThO₂ target in a custom holder that allows for electrical biasing.[2] The holder should also incorporate a window for the laser beam and be compatible with a high-vacuum environment.

II. VUV Laser System for Nuclear Excitation

A tunable vacuum ultraviolet (VUV) laser system is required to excite the nuclear transition at approximately 148 nm (~8.4 eV).

- Laser Source: A tunable VUV frequency comb based on cavity-enhanced seventh-harmonic generation is a suitable choice.[5][10][11]
- Wavelength and Linewidth: The laser must be tunable across the uncertainty range of the nuclear transition energy.[5] The linewidth should be narrow enough for high-resolution spectroscopy.
- Beam Delivery: The VUV laser beam is directed into a spectroscopy chamber and focused onto the ²²⁹ThO₂ target.

III. Conversion Electron Detection

- Spectroscopy Chamber: The experiment is conducted in a high-vacuum chamber to minimize electron scattering.[2]
- Electron Detector: A microchannel plate (MCP) detector is used for detecting the emitted conversion electrons due to its high sensitivity.[2]



- Magnetic Guiding: A static magnetic field is applied to guide the internal conversion electrons
 from the target to the MCP detector. This helps to improve the collection efficiency and
 discriminate against background photoelectrons.[2]
- Background Suppression: The target is electrically biased to suppress the prompt burst of photoelectrons generated by the VUV laser hitting the sample.[2] Background photoelectrons generated from VUV scatter can be diverted to a secondary electrode.[2]

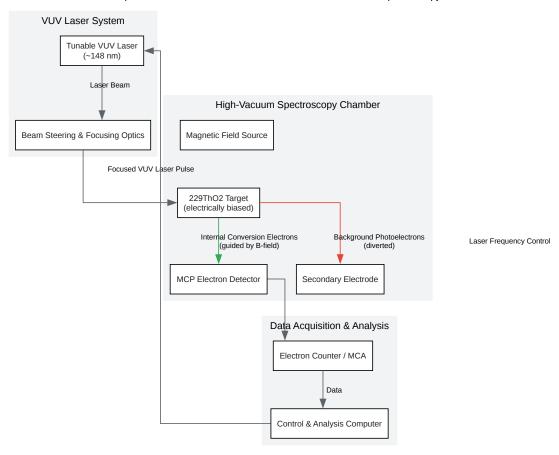
IV. Data Acquisition

- Laser Scanning: The frequency of the VUV laser is scanned across the expected resonance of the ^{229m}Th isomer.
- Electron Counting: The MCP detector counts the number of electrons as a function of the laser frequency.
- Signal Identification: A peak in the electron count that corresponds to the laser frequency will
 indicate the resonant excitation of the nucleus and subsequent internal conversion decay.
- Lifetime Measurement: To measure the lifetime of the isomeric state, the laser is tuned to the resonance for a set duration to excite a population of nuclei. The laser is then turned off, and the decay of the conversion electron signal is measured over time.

Visualized Workflows and Processes



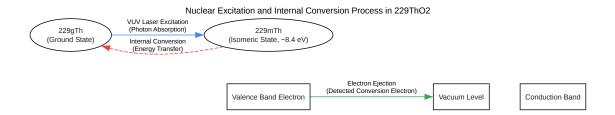
Experimental Workflow for Laser-Driven Conversion Electron Spectroscopy



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Caption: A schematic of the experimental setup for laser-driven conversion electron spectroscopy of ²²⁹ThO₂.



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Caption: Energy level diagram illustrating the laser excitation and internal conversion decay process in ²²⁹ThO₂.

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